

quantitative analysis of CUMYL-PICA acid in urine samples

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Compound of Interest

Compound Name: *CUMYL-PICA N-pentanoic acid metabolite*

Cat. No.: *B1164540*

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Application Note: Quantitative Analysis of CUMYL-PICA and its Major Acid Metabolite in Urine via LC-MS/MS

Executive Summary & Scientific Context

The rapid proliferation of synthetic cannabinoids (SCs) necessitates agile analytical protocols. CUMYL-PICA (SGT-151) is an indole-3-carboxamide based SC that acts as a potent agonist at CB1 and CB2 receptors. Unlike traditional drugs of abuse, the parent compound CUMYL-PICA is rarely detectable in urine due to extensive Phase I and Phase II metabolism.^[1]

The "Acid" Target: This protocol focuses on the quantification of the 5-carboxypentyl-CUMYL-PICA (often referred to as the "acid metabolite" or omega-carboxy metabolite). This metabolite is formed via the oxidation of the terminal methyl group on the pentyl chain. While hydrolysis of the amide bond produces 1-pentyl-1H-indole-3-carboxylic acid (PICA), PICA is a non-specific marker shared with other SCs (e.g., JWH-018 analogues). Therefore, quantifying the 5-carboxypentyl metabolite offers the highest specificity for proving CUMYL-PICA consumption.

Key Challenges Addressed:

- Glucuronidation: A significant portion of urinary metabolites exists as glucuronide conjugates, requiring enzymatic hydrolysis.
- Isomeric Interference: CUMYL-PICA has structural isomers (e.g., CUMYL-PINACA, 5F-analogs) that require chromatographic resolution.
- Sensitivity: Low ng/mL concentrations demand high-efficiency Solid Phase Extraction (SPE).

Analyte Characterization & Metabolic Pathway

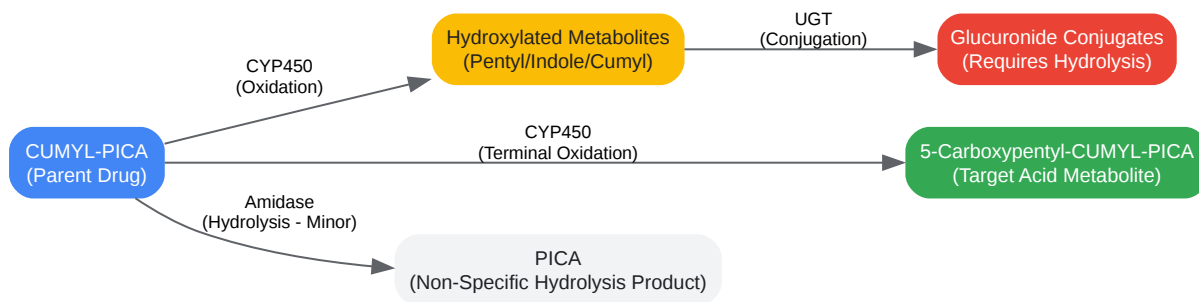
Understanding the biotransformation is critical for selecting the correct MRM transitions.

Table 1: Target Analytes

Analyte	Chemical Name	Formula	Precursor Ion	Key Fragment
CUMYL-PICA (Parent)	1-pentyl-N-(2-phenylpropan-2-yl)-1H-indole-3-carboxamide		349.2	231.1
CUMYL-PICA 5-COOH	1-(4-carboxybutyl)-N-(2-phenylpropan-2-yl)-1H-indole-3-carboxamide		379.2	231.1
PICA (Non-specific)	1-pentyl-1H-indole-3-carboxylic acid		232.1	144.1

Metabolic Pathway Diagram

Figure 1: The metabolic fate of CUMYL-PICA in humans, highlighting the formation of the target acid metabolite.



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Caption: Metabolic biotransformation of CUMYL-PICA. The 5-Carboxypentyl metabolite (Green) is the primary specific target for urinary analysis.

Experimental Protocol

Reagents and Materials

- Standards: Certified Reference Materials (CRMs) for CUMYL-PICA and 5-carboxypentyl-CUMYL-PICA (1 mg/mL in methanol).
- Internal Standard (IS): CUMYL-PICA-d5 or JWH-018-pentanoic acid-d5.
- Enzyme:
 - Glucuronidase (recombinant or E. coli derived, >100,000 units/mL).
- SPE Cartridges: Polymeric Reversed-Phase (e.g., Oasis HLB or Strata-X), 30 mg/1 mL.
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA).

Sample Preparation (Hydrolysis & Extraction)

Rationale: Direct injection of urine is discouraged due to matrix effects (ion suppression). Enzymatic hydrolysis is mandatory to cleave glucuronides and increase the detectable free acid metabolite concentration.

Step-by-Step Workflow:

- Aliquot: Transfer 200

L of urine into a glass tube.

- IS Addition: Add 20

L of Internal Standard working solution (100 ng/mL).

- Hydrolysis Buffer: Add 200

L of 1 M Ammonium Acetate buffer (pH 5.0) containing

-glucuronidase (5,000 units/sample).

- Incubation: Vortex and incubate at 55°C for 45 minutes. Note: Ensure the cap is sealed to prevent evaporation.

- Quench/Dilution: Add 200

L of 0.1% Formic Acid in water to stop the reaction and acidify the sample for SPE loading.

- SPE Conditioning:

- 1 mL MeOH

- 1 mL Water

- Load Sample: Pass the hydrolyzed sample through the cartridge (gravity or low vacuum).

- Wash:

- 1 mL 5% MeOH in Water (Removes salts and polar interferences).

- Dry cartridge under high vacuum for 5 minutes.

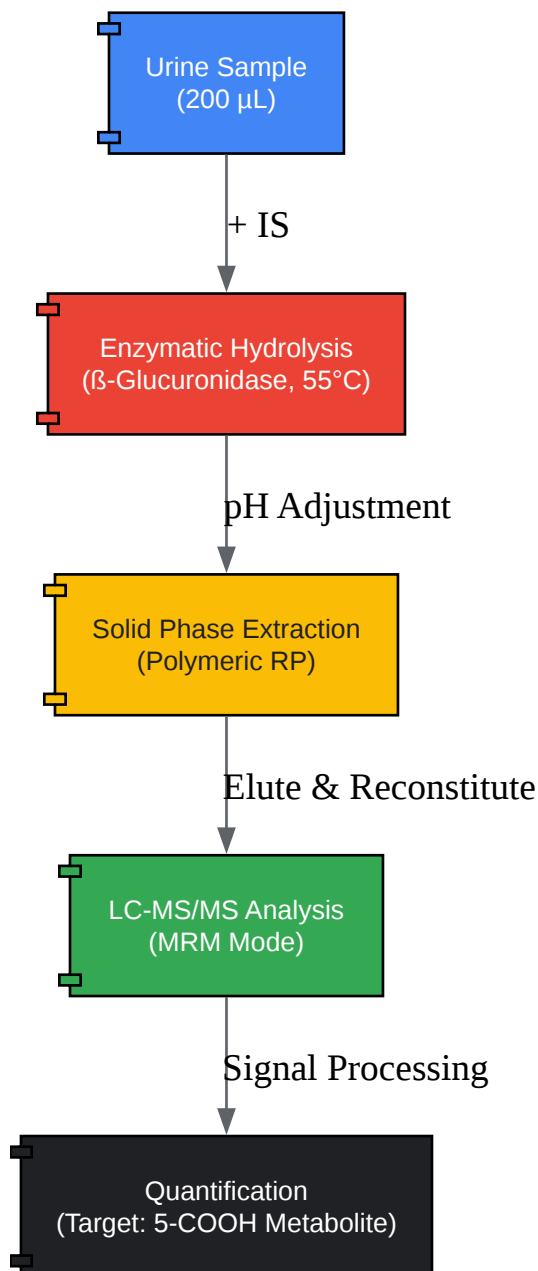
- Elution: Elute with 2 x 500

L ACN:MeOH (90:10 v/v).

- Reconstitution: Evaporate to dryness under nitrogen at 40°C. Reconstitute in 100

L Mobile Phase A:B (80:20).

Analytical Workflow Diagram



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Caption: Analytical workflow ensuring deconjugation of metabolites and matrix removal via SPE.

LC-MS/MS Conditions

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
Chromatography: UHPLC System.

- Column: Biphenyl or C18 (e.g., Kinetex Biphenyl 2.6 m, 100 x 2.1 mm).^[2]
 - Why Biphenyl? Superior separation of structural isomers common in SC analysis compared to standard C18.
- Mobile Phase A: 0.1% Formic Acid + 5mM Ammonium Formate in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	10	Initial Hold
1.0	10	Desalting
8.0	95	Linear Ramp
10.0	95	Wash
10.1	10	Re-equilibration
12.0	10	End

MS/MS Parameters (MRM Transitions):

Analyte	Precursor (m/z)	Product (Quant)	Product (Qual)	Collision Energy (eV)
CUMYL-PICA 5-COOH	379.2	231.1	144.1	35 / 50
CUMYL-PICA	349.2	231.1	119.1	30 / 45
IS (d5-Analog)	384.2	231.1	144.1	35

Note: The transition 379.2

231.1 corresponds to the cleavage of the amide bond retaining the indole-cumyl core structure, a robust fragment for this class.

Validation & Quality Control

To ensure Trustworthiness, the method must be validated according to SWGTOX or FDA Bioanalytical Method Validation guidelines.

- Selectivity: Analyze 6 different blank urine sources to ensure no interference at the retention time of the acid metabolite (approx. 4.5 - 5.5 min depending on gradient).
- Linearity: Calibrate from 0.5 ng/mL to 100 ng/mL. Use a weighting factor.
- Matrix Effect (ME): Calculate $ME\% = (\text{Area in Spiked Matrix} / \text{Area in Solvent}) \times 100$.
 - Acceptance: 80-120%. If suppression is high (<80%), increase the wash volume in the SPE step or switch to a "Phospholipid Removal" plate.
- Recovery: Compare pre-extraction spike vs. post-extraction spike. Target >70%.

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